

# Physico-chemical Properties of Bisandrographolide C: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bisandrographolide C*

Cat. No.: *B12423866*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bisandrographolide C**, a diterpenoid dimer isolated from the medicinal plant *Andrographis paniculata*, has garnered significant interest within the scientific community. Its demonstrated biological activities, including the activation of Transient Receptor Potential (TRP) channels and potential anti-cancer effects, underscore its promise as a lead compound in drug discovery. This technical guide provides a comprehensive overview of the known physico-chemical properties of **Bisandrographolide C**, detailed experimental protocols for their determination, and a visualization of its key signaling pathways to facilitate further research and development.

## Core Physico-chemical Data

A summary of the key physico-chemical properties of **Bisandrographolide C** is presented below. It is important to note that while some data are derived from experimental work on related compounds or computational predictions, specific experimental values for **Bisandrographolide C** remain to be fully elucidated in the literature.

Property	Value	Source
Molecular Formula	C <sub>40</sub> H <sub>56</sub> O <sub>8</sub>	PubChem CID: 73174172[1]
Molecular Weight	664.87 g/mol	MedchemExpress[2]
Predicted Boiling Point	832.6 ± 65.0 °C	LookChem[3]
Predicted Density	1.23 ± 0.1 g/cm <sup>3</sup>	LookChem[3]
XLogP3-AA	6.1	PubChem CID: 73174172[1]
Hydrogen Bond Donor Count	4	PubChem CID: 73174172
Hydrogen Bond Acceptor Count	8	PubChem CID: 73174172
Rotatable Bond Count	7	PubChem CID: 73174172
Topological Polar Surface Area	134 Å <sup>2</sup>	PubChem CID: 73174172
Solubility	Soluble in DMSO	MedchemExpress
Appearance	Powder	BOC Sciences

## Experimental Protocols

Detailed methodologies for the determination of key physico-chemical properties are outlined below. These protocols are based on standard practices for the analysis of natural products and can be adapted for **Bisandrographolide C**.

### Determination of Melting Point

The melting point of a solid crystalline substance is a critical indicator of its purity.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **Bisandrographolide C** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated digital melting point apparatus is used.

- Procedure:
  - The capillary tube containing the sample is placed in the heating block of the apparatus.
  - The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperature at which the substance first begins to melt (the point at which the first drop of liquid is observed) and the temperature at which the substance is completely molten are recorded as the melting point range.
- Purity Assessment: A sharp melting point (a narrow range of 1-2 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.

## Determination of Solubility

Understanding the solubility of **Bisandrographolide C** in various solvents is crucial for its formulation and biological testing.

Methodology (Shake-Flask Method):

- Solvent Selection: A range of solvents of varying polarities should be tested, including water, ethanol, methanol, dimethyl sulfoxide (DMSO), and acetone.
- Procedure:
  - An excess amount of **Bisandrographolide C** is added to a known volume of the selected solvent in a sealed vial.
  - The vials are agitated (e.g., on a shaker) at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After the equilibration period, the suspension is allowed to stand, or is centrifuged, to separate the undissolved solid.
  - A known volume of the supernatant is carefully removed.
- Quantification:

- The concentration of **Bisandrographolide C** in the supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).
- A calibration curve is generated using standard solutions of **Bisandrographolide C** of known concentrations.
- The solubility is expressed in units such as mg/mL or molarity (mol/L).

## Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and confirmation of **Bisandrographolide C**.

### 3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of the molecule.

Methodology:

- Sample Preparation: A few milligrams of **Bisandrographolide C** are dissolved in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Experiments:
  - <sup>1</sup>H NMR: Provides information on the number, environment, and connectivity of protons.
  - <sup>13</sup>C NMR: Provides information on the number and types of carbon atoms.
  - 2D NMR (COSY, HSQC, HMBC): Used to establish correlations between protons and carbons, aiding in the complete structural assignment.
- Data Analysis: The chemical shifts (δ), coupling constants (J), and integration values are analyzed to elucidate the structure.

### 3.2. Mass Spectrometry (MS)

MS is used to determine the molecular weight and fragmentation pattern of **Bisandrographolide C**.

Methodology:

- **Sample Introduction:** The sample can be introduced directly or via a chromatographic system like HPLC (LC-MS).
- **Ionization Technique:** Electrospray ionization (ESI) is a common technique for non-volatile compounds like **Bisandrographolide C**.
- **Mass Analyzer:** A high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) is used to obtain accurate mass measurements.
- **Data Analysis:** The mass-to-charge ratio ( $m/z$ ) of the molecular ion ( $[M+H]^+$  or  $[M+Na]^+$ ) is used to confirm the molecular weight. The fragmentation pattern (MS/MS) can provide structural information.

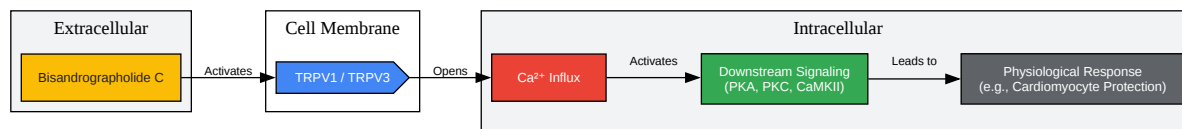
## Signaling Pathways and Biological Activities

**Bisandrographolide C** has been shown to interact with several key signaling pathways, contributing to its observed biological effects.

### Activation of TRPV1 and TRPV3 Channels

**Bisandrographolide C** is an activator of the Transient Receptor Potential Vanilloid 1 (TRPV1) and 3 (TRPV3) channels. These channels are non-selective cation channels that play crucial roles in thermosensation and pain perception.

Activation of these channels by **Bisandrographolide C** leads to an influx of cations, primarily  $Ca^{2+}$ , into the cell. This increase in intracellular  $Ca^{2+}$  can trigger a cascade of downstream signaling events, including the activation of protein kinases such as Protein Kinase A (PKA), Protein Kinase C (PKC), and  $Ca^{2+}$ /calmodulin-dependent protein kinase II (CaMKII). These kinases, in turn, can phosphorylate various intracellular targets, leading to diverse physiological responses.



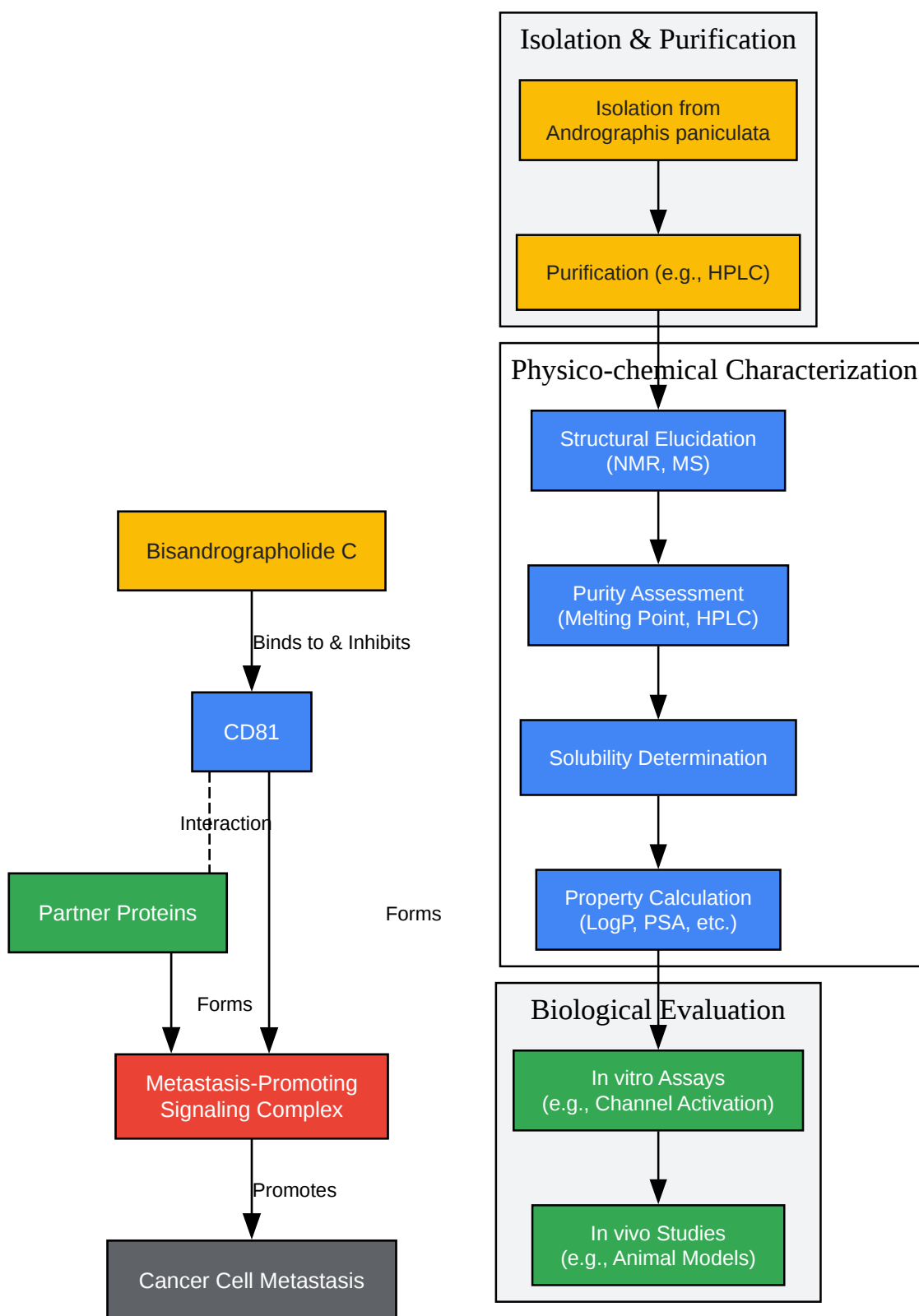
[Click to download full resolution via product page](#)

Activation of TRPV1/3 channels by **Bisandrographolide C**.

## Inhibition of CD81 in Esophageal Cancer

Recent studies have indicated that **Bisandrographolide C** can bind to and suppress the function of CD81, a tetraspanin protein. CD81 is implicated in the metastasis of esophageal cancer. By inhibiting CD81, **Bisandrographolide C** may disrupt the formation of signaling complexes at the cell surface that are crucial for cancer cell motility and invasion.

The binding of **Bisandrographolide C** to CD81 is thought to interfere with the interaction of CD81 with its partner proteins, thereby downregulating the signaling pathways that promote metastasis. This represents a promising avenue for the development of anti-cancer therapies.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Understanding diverse TRPV1 signaling – an update - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Physico-chemical Properties of Bisandrographolide C: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12423866#physico-chemical-properties-of-bisandrographolide-c-for-research]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



